

# Unveiling the Molecular Weight of Methyl 3-(3-bromophenyl)propanoate: A Technical Overview

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## Compound of Interest

Compound Name: Methyl 3-(3-bromophenyl)propanoate

Cat. No.: B121748

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the molecular characteristics of chemical compounds is paramount. This guide provides a detailed breakdown of the molecular weight of **Methyl 3-(3-bromophenyl)propanoate**, a compound of interest in various research domains.

## Molecular Composition and Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **Methyl 3-(3-bromophenyl)propanoate** is  $C_{10}H_{11}BrO_2$ . To calculate its molecular weight, the number of atoms of each element is multiplied by the element's standard atomic weight.

The calculation is as follows:

(Number of Carbon atoms × Atomic weight of Carbon) + (Number of Hydrogen atoms × Atomic weight of Hydrogen) + (Number of Bromine atoms × Atomic weight of Bromine) + (Number of Oxygen atoms × Atomic weight of Oxygen)

$(10 \times 12.011 \text{ amu}) + (11 \times 1.008 \text{ amu}) + (1 \times 79.904 \text{ amu}) + (2 \times 15.999 \text{ amu}) = 243.10 \text{ g/mol}$

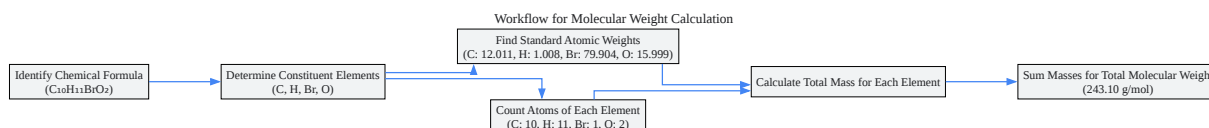
The following table provides a comprehensive summary of the atomic contributions to the total molecular weight of **Methyl 3-(3-bromophenyl)propanoate**.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	10	12.011[1][2]	120.11
Hydrogen	H	11	1.008[3][4]	11.088
Bromine	Br	1	79.904[5][6]	79.904
Oxygen	O	2	15.999[7][8]	31.998
Total		243.10		

Therefore, the molecular weight of **Methyl 3-(3-bromophenyl)propanoate** is 243.10 g/mol .

## Logical Workflow for Molecular Weight Determination

The process of determining the molecular weight of a chemical compound follows a straightforward logical path, as illustrated in the diagram below. This workflow is fundamental in chemical and pharmaceutical sciences for the accurate characterization of substances.



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*A flowchart illustrating the steps to calculate the molecular weight of a compound.*

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## References

- 1. byjus.com [byjus.com]
- 2. youtube.com [youtube.com]
- 3. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 4. quora.com [quora.com]
- 5. Bromine - Wikipedia [en.wikipedia.org]
- 6. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 7. princeton.edu [princeton.edu]
- 8. Oxygen - Wikipedia [en.wikipedia.org]
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